

4-Aminobutanamide Hydrochloride: A Technical Guide to Its Solubility Profile

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Compound of Interest

Compound Name: 4-Aminobutanamide hydrochloride

Cat. No.: B020151

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **4-Aminobutanamide hydrochloride** (CAS RN: 13031-62-4). Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative descriptions and outlines standardized experimental protocols for determining solubility.

Core Concepts in Solubility

4-Aminobutanamide hydrochloride, also known as gabamide hydrochloride, is a derivative of gamma-aminobutyric acid (GABA).^[1] Its chemical structure, featuring both an amine and an amide functional group, dictates its physicochemical properties, including solubility. The principle of "like dissolves like" is fundamental to understanding its behavior in various solvents. The polar nature of 4-aminobutanamide, enhanced by its hydrochloride salt form, suggests a strong affinity for polar solvents.^[1]

Qualitative Solubility Profile

Available information indicates that **4-aminobutanamide hydrochloride** is highly soluble in water.^{[1][2]} This high aqueous solubility is attributed to the ability of the amide and amino groups to form hydrogen bonds with water molecules.^[1] Conversely, it is expected to be less soluble in non-polar organic solvents that cannot engage in significant hydrogen bonding.^[1] The solubility of similar amide compounds often increases with a rise in temperature.^[1]

Quantitative Solubility Data

A thorough search of scientific databases and literature did not yield specific quantitative solubility data (e.g., in g/L or mol/L) for **4-aminobutanamide hydrochloride** in various solvents at specified temperatures. The following table summarizes the available qualitative information.

| Solvent | Solubility Description | Rationale |
|----------------------------|--|---|
| Water | Highly Soluble [1] [2] | Polar solvent capable of hydrogen bonding with the solute's functional groups. [1] |
| Polar Organic Solvents | Soluble (Predicted) | Solvents like ethanol and methanol are expected to dissolve the compound due to their polar nature. |
| Non-polar Organic Solvents | Less Soluble (Predicted) | Solvents such as hexane and toluene are poor solvents for polar, salt-like compounds. [1] |

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the equilibrium solubility of a hydrophilic compound like **4-aminobutanamide hydrochloride**. This method, often referred to as the shake-flask method, is a standard approach in pharmaceutical development.

Objective: To determine the saturation concentration of **4-aminobutanamide hydrochloride** in a specific solvent at a controlled temperature.

Materials:

- **4-Aminobutanamide hydrochloride**
- Solvent of interest (e.g., deionized water, ethanol)
- Thermostatically controlled shaker bath or incubator

- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other validated analytical method for quantification)

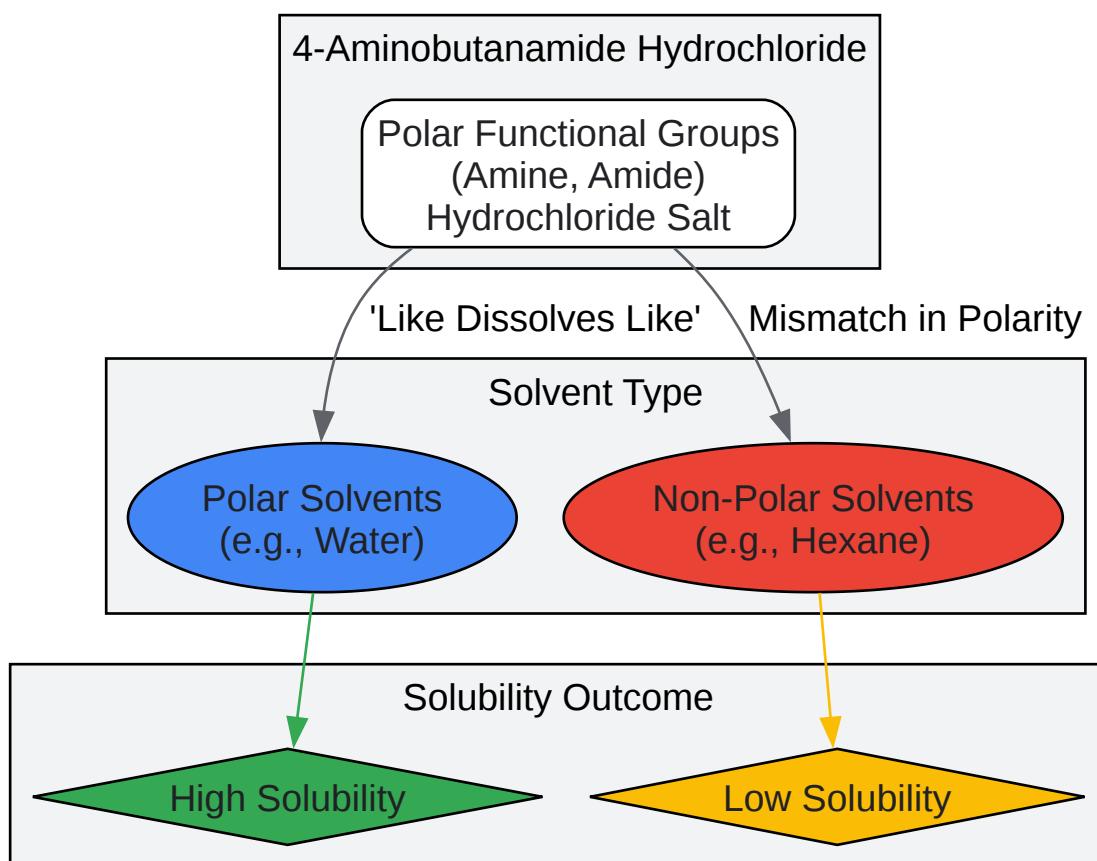
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-aminobutanamide hydrochloride** to a known volume of the solvent in a sealed container (e.g., a glass vial). The excess solid is crucial to ensure that equilibrium is reached at saturation.
 - Place the container in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary experiments may be needed to determine the time required to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the suspension to settle.
 - Carefully withdraw a sample from the supernatant using a pipette.
 - To remove any undissolved solid, centrifuge the sample at a high speed.
 - Filter the supernatant through a syringe filter to ensure the removal of all particulate matter.
- Quantification:

- Accurately dilute the clear, saturated solution with the solvent to a concentration within the calibrated range of the analytical method.
- Analyze the diluted sample using a validated HPLC method to determine the concentration of **4-aminobutanamide hydrochloride**.
- The solubility is then calculated by taking the dilution factor into account and is typically expressed in mg/mL, g/L, or mol/L.

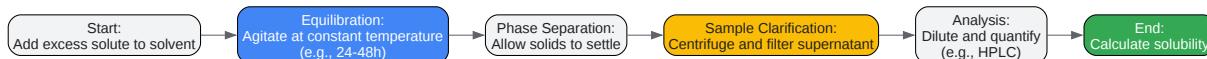
Visualizations

The following diagrams illustrate the logical relationships in solubility and a typical experimental workflow.



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Solubility Principle for **4-Aminobutanamide Hydrochloride**.



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Experimental Workflow for Solubility Determination.

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- 2. labsolu.ca [labsolu.ca]
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